

Essential Safety and Operational Guide for 2,3-Dimethyl-3-hexanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-3-hexanol

Cat. No.: B1581839

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Dimethyl-3-hexanol**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Profile: **2,3-Dimethyl-3-hexanol** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]} Understanding its properties is the first step toward safe handling.

Property	Value
CAS Number	4166-46-5 ^{[1][3]}
Molecular Formula	C ₈ H ₁₈ O ^{[3][4]}
Molar Mass	130.23 g/mol ^{[3][4]}
Flash Point	49°C (120.2°F) ^[3]
Boiling Point	157-159°C ^[3]
Hazards	Flammable liquid (Category 3) ^{[5][6]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and prevent accidents. The following table summarizes the required PPE for handling **2,3-Dimethyl-3-hexanol**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses. [2] [7] [8]	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves. Nitrile, Neoprene, or Butyl rubber are recommended for handling alcohols. [2] [9] For incidental contact, 4mil nitrile gloves are generally sufficient. For extended contact or handling larger volumes, heavier-duty gloves are necessary. [7] Always inspect gloves for degradation or punctures before use.	Prevents skin contact, which can cause irritation and defatting of the skin. [7]
Body Protection	A flame-resistant lab coat or a 100% cotton lab coat is required. [1] [7] Wear full-length pants and closed-toe shoes. [3] [7]	Protects skin from splashes and provides a barrier in case of a small fire. Synthetic materials that can melt are to be avoided. [1]
Respiratory Protection	Not typically required when working in a well-ventilated area or a chemical fume hood. [3] If work outside a fume hood is necessary and vapors may be inhaled, a NIOSH-approved respirator with an organic vapor cartridge may be required. [10]	Prevents inhalation of vapors, which can cause respiratory tract irritation. [2]

Operational Plan: Step-by-Step Handling Protocol

Following a systematic procedure is essential for the safe handling of flammable liquids like **2,3-Dimethyl-3-hexanol**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational and available for the procedure.[\[1\]](#)[\[3\]](#)
- Clear the work area of all unnecessary equipment and ignition sources (e.g., hot plates, open flames, electrical equipment with frayed cords).[\[1\]](#)[\[4\]](#)
- Have a spill kit readily accessible, containing non-flammable absorbent materials like sand or cat litter.[\[1\]](#) Do not use paper towels for spill cleanup.[\[1\]](#)
- Locate the nearest fire extinguisher, safety shower, and eyewash station.

2. Donning PPE:

- Put on all required PPE as specified in the table above before handling the chemical.

3. Chemical Handling:

- Conduct all work involving **2,3-Dimethyl-3-hexanol** inside a chemical fume hood to minimize vapor inhalation.[\[3\]](#)[\[4\]](#)
- Use only non-sparking tools and equipment to prevent ignition of flammable vapors.[\[1\]](#)
- When transferring the liquid, ground and bond containers to prevent static discharge, especially with larger volumes.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)

4. Post-Handling:

- Wipe down the work area with an appropriate solvent.
- Properly remove and dispose of contaminated gloves and any other disposable PPE.

- Wash hands thoroughly with soap and water after handling the chemical.

Disposal Plan

Proper disposal of **2,3-Dimethyl-3-hexanol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **2,3-Dimethyl-3-hexanol** in a designated, properly labeled hazardous waste container.^[5] The container must be compatible with the chemical and have a secure, tight-fitting lid.^{[11][12]}
- Do not mix this waste with incompatible materials, such as strong oxidizing agents.^{[1][11]}
- Label the waste container clearly with "Hazardous Waste," the full chemical name ("**2,3-Dimethyl-3-hexanol**"), and the associated hazards (e.g., "Flammable Liquid").^[5]

2. Contaminated Materials:

- Any materials that have come into contact with **2,3-Dimethyl-3-hexanol**, such as pipette tips, absorbent pads from spill cleanups, and contaminated gloves, must also be disposed of as hazardous waste.^{[1][7]}

3. Storage of Waste:

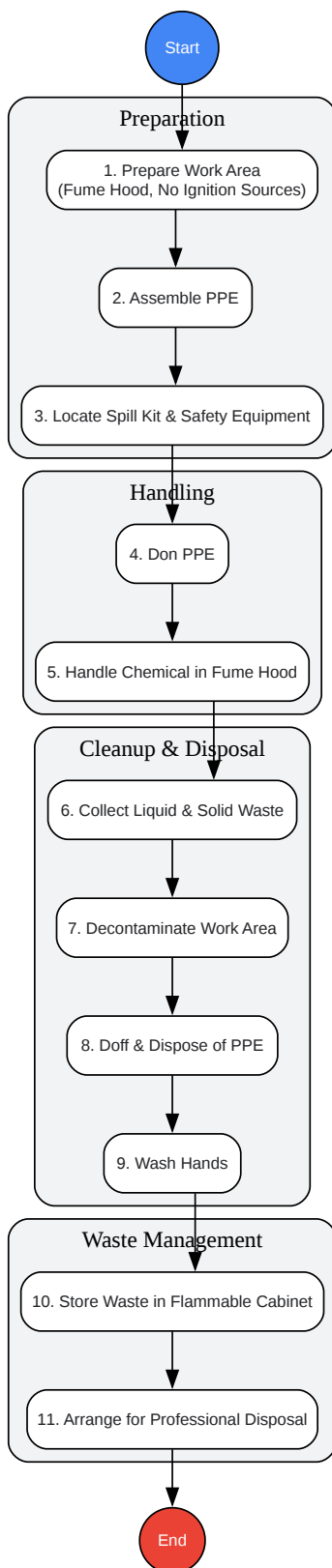
- Store the hazardous waste container in a designated, well-ventilated, and cool area, away from ignition sources.^{[3][12]} A flammable storage cabinet is the recommended storage location.^{[3][12]}
- Keep the waste container closed at all times, except when adding waste.^{[5][13]}

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal company.^{[1][5][12]}

- Never pour **2,3-Dimethyl-3-hexanol** down the drain.^{[5][11]}

Workflow for Handling 2,3-Dimethyl-3-hexanol



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Caption: Workflow for the safe handling and disposal of **2,3-Dimethyl-3-hexanol**.

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